Application Note: Comprehensive NMR Spectroscopic Characterization of (R)-2-(Methylamino)-2-phenylethanol

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Compound of Interest

Compound Name:	*(R)-2-(Methylamino)-2-phenylethanol*
CAS No.:	*84773-28-4*
Cat. No.:	*B1600544*

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Abstract

This application note provides a detailed, multi-technique Nuclear Magnetic Resonance (NMR) spectroscopy protocol for the unambiguous structural elucidation and characterization of **(R)-2-(Methylamino)-2-phenylethanol**. This chiral amino alcohol is a critical intermediate and structural motif in various pharmaceutically active compounds. Ensuring its structural integrity, configuration, and purity is paramount in drug development and manufacturing. We present a systematic workflow employing one-dimensional (^{1}H, ^{13}C, DEPT-135) and two-dimensional (COSY, HSQC, HMBC) NMR experiments. The causality behind each experimental choice is explained to provide researchers with a robust framework for analysis. This guide is intended for researchers, scientists, and drug development professionals who require a validated, in-depth protocol for the characterization of chiral small molecules.

Introduction and Scientific Rationale

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(R)-2-(Methylamino)-2-phenylethanol is a chiral molecule whose structural framework is found in several active pharmaceutical ingredients (APIs). Its precise stereochemistry and substitution pattern are critical for its biological activity and safety profile. Minor impurities or isomeric variations can lead to significant differences in efficacy or toxicity.

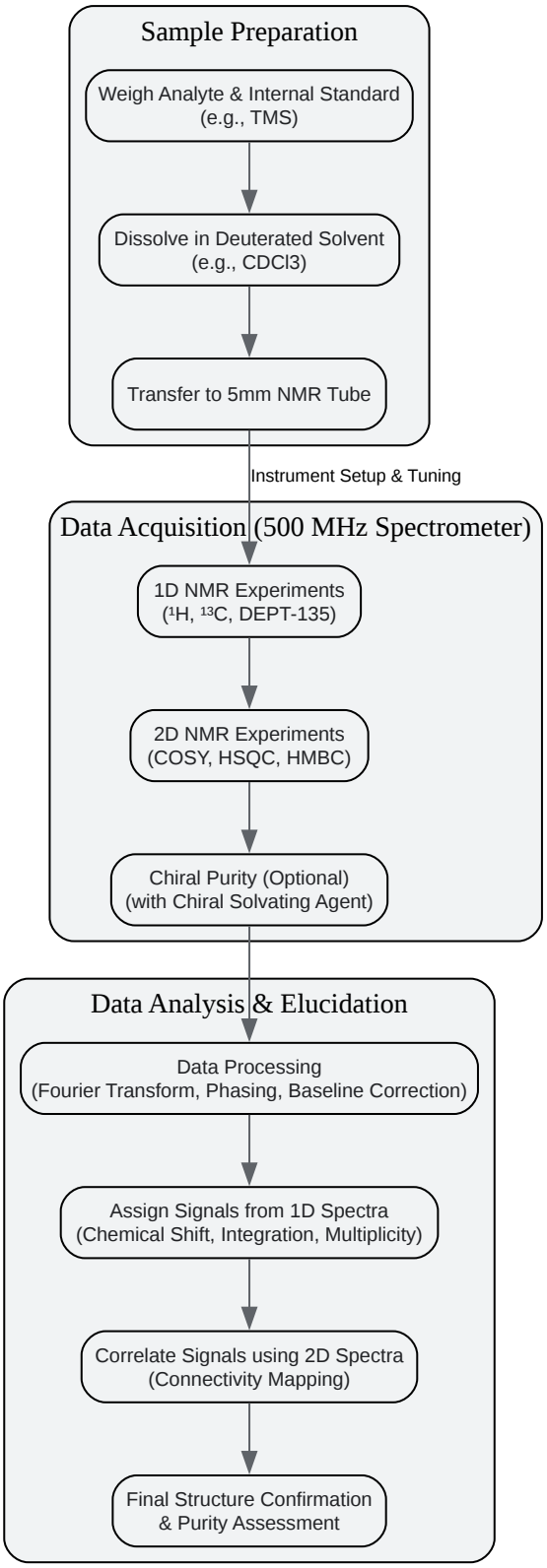
Nuclear Magnetic Resonance (NMR) spectroscopy stands as a primary analytical method for the definitive structural characterization of organic molecules in solution.[1][2] Unlike chromatographic techniques that rely on comparison to a reference standard, NMR provides fundamental structural information, making it an indispensable tool in pharmaceutical quality control.[3][4] This note details a comprehensive suite of NMR experiments that, when used in concert, provide a self-validating system for the complete assignment of proton (^{1}H) and carbon (^{13}C) signals and confirm the molecule's covalent framework.

The workflow is designed to be logical and hierarchical. Initial 1D experiments provide a foundational overview of the molecule's proton and carbon environments. Subsequent 2D correlation experiments are then employed to piece together the molecular puzzle, revealing proton-proton and proton-carbon connectivities through chemical bonds.

Experimental Design and Workflow

The overall strategy involves a sequential acquisition and analysis of NMR data. Each experiment provides a unique piece of structural information that builds upon the last, leading to a conclusive assignment.

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Figure 1: General experimental workflow for the NMR characterization of **(R)-2-(Methylamino)-2-phenylethanol**.

Protocols: Data Acquisition

The following protocols are designed for a standard 500 MHz NMR spectrometer equipped with a 5mm probe. All experimental parameters should be considered as starting points and may require optimization based on the specific instrument and sample concentration.

Sample Preparation

A well-prepared sample is crucial for acquiring high-quality NMR data.

- Weighing: Accurately weigh approximately 5-10 mg of **(R)-2-(Methylamino)-2-phenylethanol**.
- Solvent Selection: Choose a suitable deuterated solvent. Chloroform-d ($CDCl_3$) is a common first choice due to its ability to dissolve a wide range of organic compounds and its relatively simple solvent signal.
- Dissolution: Dissolve the sample in approximately 0.6 mL of $CDCl_3$. Add a small amount of Tetramethylsilane (TMS) as an internal reference for chemical shifts (δ = 0.00 ppm).[5]
- Transfer: Vortex the solution until the sample is fully dissolved. Transfer the clear solution into a clean, dry 5mm NMR tube. If any particulate matter is present, filter the solution through a small plug of glass wool in a Pasteur pipette directly into the NMR tube.[6]

One-Dimensional (1D) NMR Experiments

3.2.1. Proton (^1H) NMR Spectroscopy The ^1H NMR spectrum provides information on the number of different types of protons, their electronic environment, and their neighboring protons.[1]

- Purpose: To obtain a quantitative count of protons and observe their coupling patterns (spin-spin splitting).
- Protocol:

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- Insert the sample into the spectrometer and lock onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity.
- Acquire the spectrum with the following typical parameters:
  - Pulse Program:zg30
  - Spectral Width (SW): ~16 ppm
  - Number of Scans (NS): 8-16
  - Relaxation Delay (D1): 2 seconds
  - Acquisition Time (AQ): ~3-4 seconds
- Process the data by applying Fourier transformation, phase correction, and baseline correction.
- Integrate all signals and reference the spectrum to the TMS signal at 0.00 ppm.

3.2.2. Carbon-13 ($^{13}C\{^{1}H\}$) NMR Spectroscopy This experiment identifies all unique carbon environments within the molecule.

- Purpose: To count the number of distinct carbon atoms. The standard experiment is proton-decoupled, meaning all signals appear as singlets.
- Protocol:
  - Use the same locked and shimmed sample.
  - Acquire the spectrum with the following typical parameters:
    - Pulse Program:zgpg30 (proton-decoupled)
    - Spectral Width (SW): ~240 ppm
    - Number of Scans (NS): 1024 or more (due to the low natural abundance of ^{13}C)

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- Relaxation Delay (D1): 2 seconds

- Process the data and reference the spectrum using the $CDCl_3$ solvent peak at 77.16 ppm.

3.2.3. DEPT-135 (Distortionless Enhancement by Polarization Transfer) The DEPT-135 experiment is invaluable for differentiating carbon types based on the number of attached protons.[7]

- Purpose: To distinguish between CH/CH_3 (positive phase), CH_2 (negative phase), and quaternary carbons (no signal).

- Protocol:

  - Acquire the spectrum using a standard DEPT-135 pulse sequence.

  - Parameters are generally similar to a standard ^{13}C experiment but with a significantly lower number of scans required (e.g., 128-256).

  - Processing is similar to the ^{13}C spectrum. The resulting spectrum will show carbons with an odd number of protons pointing up and carbons with an even number of protons pointing down.

Two-Dimensional (2D) NMR Experiments

2D NMR experiments are critical for establishing the molecular framework by revealing through-bond connectivities.[8]

3.3.1. COSY (^1H-^1H Correlation Spectroscopy)

- Purpose: To identify protons that are coupled to each other, typically through two or three bonds (J-coupling).[9] Cross-peaks in a COSY spectrum connect signals from protons that are part of the same spin system.

- Protocol:

  - Acquire the spectrum using a standard gradient-selected COSY pulse program (e.g., cosygpqf).

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- Set the spectral width in both dimensions to match the ^{1}H spectrum (~16 ppm).
- Acquire with 2-4 scans per increment and 256-512 increments in the indirect dimension (F1).

3.3.2. HSQC (Heteronuclear Single Quantum Coherence)

- Purpose: To identify direct, one-bond correlations between protons and the carbons they are attached to.[10] This is the most reliable way to assign protonated carbons.
- Protocol:
  - Acquire the spectrum using a standard gradient-selected, sensitivity-enhanced HSQC pulse program (e.g., hsqcedetgpsisp2.2). This "edited" HSQC also provides multiplicity information similar to DEPT-135, with CH/CH_3 and CH_2 correlations appearing with opposite phases.[10]
  - The F2 (proton) dimension spectral width should match the ^{1}H spectrum. The F1 (carbon) dimension spectral width should match the ^{13}C spectrum.
  - Set the one-bond coupling constant ($^{1}J_CH$) to an average value of 145 Hz.

3.3.3. HMBC (Heteronuclear Multiple Bond Correlation)

- Purpose: To identify longer-range correlations (typically 2-3 bonds) between protons and carbons.[9] This is essential for connecting different spin systems and for assigning non-protonated (quaternary) carbons.
- Protocol:
  - Acquire the spectrum using a standard gradient-selected HMBC pulse program (e.g., hmbcgplpndqf).
  - Set spectral widths as in the HSQC experiment.
  - Set the long-range coupling constant ($^{n}J_CH$) to an average value of 8 Hz. This value can be optimized to enhance specific 2-bond or 3-bond correlations.

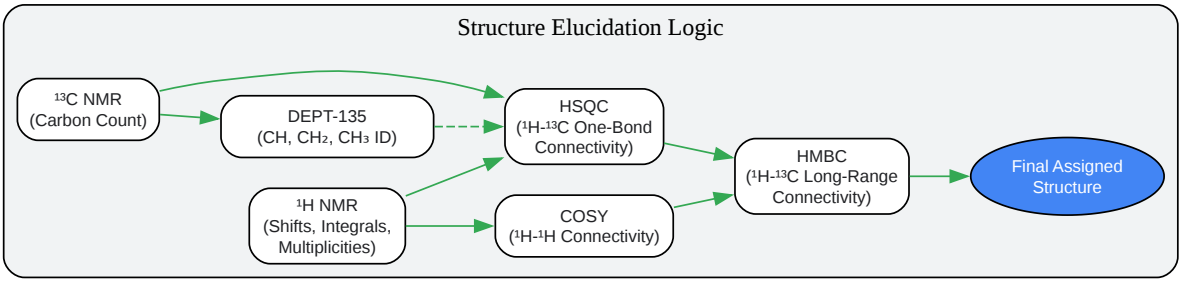
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Data Interpretation and Structural Assignment

The following section describes the expected NMR data for **(R)-2-(Methylamino)-2-phenylethanol** and the logical process for its assignment.

Structure with Atom Numbering: 

(Note: An illustrative image would be placed here showing the chemical structure with carbons and protons numbered for clear assignment.)



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Figure 2: Logical flow for structure confirmation using multi-dimensional NMR data.

Expected Spectral Features

- ^{1}H NMR: The spectrum is expected to show signals for the aromatic protons of the phenyl group (typically δ 7.2-7.4 ppm), the methine proton (CH-OH), the methylene protons (CH_2-N), the N-methyl protons (N-CH_3), and the exchangeable protons from the hydroxyl (-OH) and amine (-NH) groups. The hydroxyl proton signal is often broad and may not show coupling.[11]

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- ^{13}C NMR: The spectrum should display signals for all unique carbons: the quaternary aromatic carbon, the protonated aromatic carbons, the methine carbon (C-OH), the methylene carbon (C-N), and the methyl carbon (N-CH_3).
- DEPT-135: This will confirm the assignments: positive signals for the aromatic CHs, the methine CH, and the N-CH_3; a negative signal for the methylene CH_2. The quaternary aromatic carbon will be absent.
- COSY: A key correlation will be observed between the methine proton and the two diastereotopic methylene protons.
- HSQC: Will directly link each proton signal (except -OH and -NH) to its corresponding carbon signal, confirming the assignments from 1D spectra.
- HMBC: Crucial correlations will be seen from the methine proton to the aromatic carbons, and from the methylene and N-methyl protons to adjacent carbons, confirming the overall connectivity of the molecule.

Tabulated Data Summary

The following table summarizes the expected chemical shifts and correlations for **(R)-2-(Methylamino)-2-phenylethanol** in $CDCl_3$. Note: Actual chemical shifts may vary slightly based on concentration and exact experimental conditions.

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Atom No.	Type	^{1}H δ (ppm), (mult, J Hz)	^{13}C δ (ppm)	Key HMBC Correlations (from H to C)
1	CH	~4.7 (dd)	~72	C2, C3, C4, C8
2	CH_2	~2.7-2.9 (m)	~58	C1, C3, C9
3	C	-	~142	-
4, 8	CH	~7.2-7.4 (m)	~126	C3, C5, C7
5, 7	CH	~7.2-7.4 (m)	~128	C3, C4, C6, C8
6	CH	~7.2-7.4 (m)	~127	C4, C5, C7, C8
9	CH_3	~2.4 (s)	~36	C2
OH	OH	broad	-	-
NH	NH	broad	-	-

Validation and System Trustworthiness

For use in a regulated environment, the described analytical methods must be validated according to ICH or USP guidelines.[4][12] Validation would include demonstrating specificity, linearity, accuracy, precision, and robustness.[5][13] A system suitability test (SST), such as checking the resolution and lineshape of a known standard, should be performed before sample analysis to ensure the spectrometer is performing correctly. For quantitative applications (qNMR), a certified internal standard must be used, and pulse sequences must be optimized for accurate integration.[14]

Chiral Purity Assessment

While standard NMR confirms the constitution, it does not differentiate between enantiomers. To confirm the enantiomeric purity of the (R)-isomer, a chiral discriminating agent (CDA) can be used.[15][16]

- Rationale: Adding a chiral agent, such as (R)-(-)-mandelic acid, to the NMR tube forms transient diastereomeric complexes with the analyte. These complexes have slightly different

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magnetic environments, which can lead to the separation of signals for the R and S enantiomers in the ^{1}H NMR spectrum, allowing for the determination of enantiomeric excess (ee).[16]

- Brief Protocol:
  - Acquire a standard ^{1}H NMR spectrum of the analyte.
  - Add approximately 1.1 equivalents of a suitable chiral solvating agent (e.g., (R)-(-)-mandelic acid) to the NMR tube.
  - Re-acquire the ^{1}H NMR spectrum and look for splitting of key signals (e.g., the methine proton at C1 or the N-methyl protons). The integration of the separated signals corresponds to the ratio of the enantiomers.

Conclusion

This application note provides a comprehensive and logically structured guide for the complete NMR spectroscopic characterization of **(R)-2-(Methylamino)-2-phenylethanol**. By systematically applying 1D and 2D NMR techniques, researchers can unambiguously confirm the chemical structure, assign all proton and carbon signals, and establish the covalent framework of the molecule with a high degree of confidence. This self-validating methodology is essential for ensuring the quality, identity, and purity of this important chiral intermediate in research and pharmaceutical development.

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